

# Proper Disposal of 2-Hydroxybenzonitrile: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Hydroxybenzonitrile

Cat. No.: B7725056

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This document provides essential safety, handling, and disposal procedures for **2-Hydroxybenzonitrile** (CAS No. 611-20-1), also known as Salicylonitrile. The following step-by-step guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental protection.

## Immediate Safety and Handling

**2-Hydroxybenzonitrile** is classified as a hazardous chemical and requires careful handling due to its potential health effects.<sup>[1]</sup> It is harmful if swallowed, may cause an allergic skin reaction, and can cause serious eye damage.<sup>[2][3]</sup>

**Personal Protective Equipment (PPE):** Before handling, the following personal protective equipment must be worn:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[1][4]</sup>
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile.<sup>[5]</sup>
- **Body Protection:** A standard laboratory coat is required.<sup>[5]</sup> Wear appropriate protective clothing to prevent skin exposure.<sup>[1]</sup>
- **Respiratory Protection:** Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.<sup>[1][5]</sup> If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA-approved respirator.<sup>[1][4]</sup>

### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)
- Wash face, hands, and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[4\]](#)
- Avoid dust formation and accumulation.[\[1\]](#)[\[6\]](#)

## Chemical and Physical Properties

A summary of key quantitative data for **2-Hydroxybenzonitrile** is provided below for easy reference.

Property	Value	Source
CAS Number	611-20-1	<a href="#">[1]</a>
Molecular Formula	C7H5NO	<a href="#">[3]</a>
Molecular Weight	119.12 g/mol	<a href="#">[2]</a>
Appearance	White to brown powder solid	<a href="#">[3]</a>
Melting Point	92-95 °C	
Boiling Point	149 °C / 14 mmHg	
Flash Point	46 °C	<a href="#">[4]</a>

## Operational Plan for Disposal

The disposal of **2-Hydroxybenzonitrile** must be managed as hazardous waste through your institution's certified waste disposal program.[\[7\]](#) Do not discharge to the sewer or dispose of in regular trash.[\[7\]](#)[\[8\]](#) Evaporation is not an acceptable method of disposal.[\[7\]](#)

### Step 1: Waste Identification and Segregation

- Collect Waste: All materials contaminated with **2-Hydroxybenzonitrile**, including unused product, reaction byproducts, and contaminated lab supplies (e.g., gloves, filter paper,

pipette tips), must be collected for disposal.[5]

- Segregate: This waste stream must be segregated from other waste types.[8] Do not mix with incompatible chemicals such as strong oxidizing agents or strong bases.[1][9]

## Step 2: Container Requirements

- Use Appropriate Containers: Collect waste in a container that is chemically compatible, in good condition, and has a secure, leak-proof lid.[8][10] Plastic containers are often preferred.[10] The original container may be used if it is not damaged.[9]
- Keep Closed: Waste containers must be kept closed at all times except when adding or removing waste.[7][10]

## Step 3: Labeling

- Label Clearly: The container must be clearly labeled as "Hazardous Waste" and identify the contents, including the full chemical name "**2-Hydroxybenzonitrile**."[10]

## Step 4: Storage (Satellite Accumulation Area)

- Designated Area: Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[8][9][10]
- Storage Conditions: The storage area must be cool, dry, secure, and well-ventilated.[5]
- Accumulation Limits: A maximum of 55 gallons of hazardous waste may be stored in an SAA. For acutely toxic wastes, the limit is one quart.[10] Once a container is full, it must be removed from the SAA within three days.[9]

## Step 5: Arrange for Disposal

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup.[5][10]

## Experimental Protocol: Empty Container Decontamination

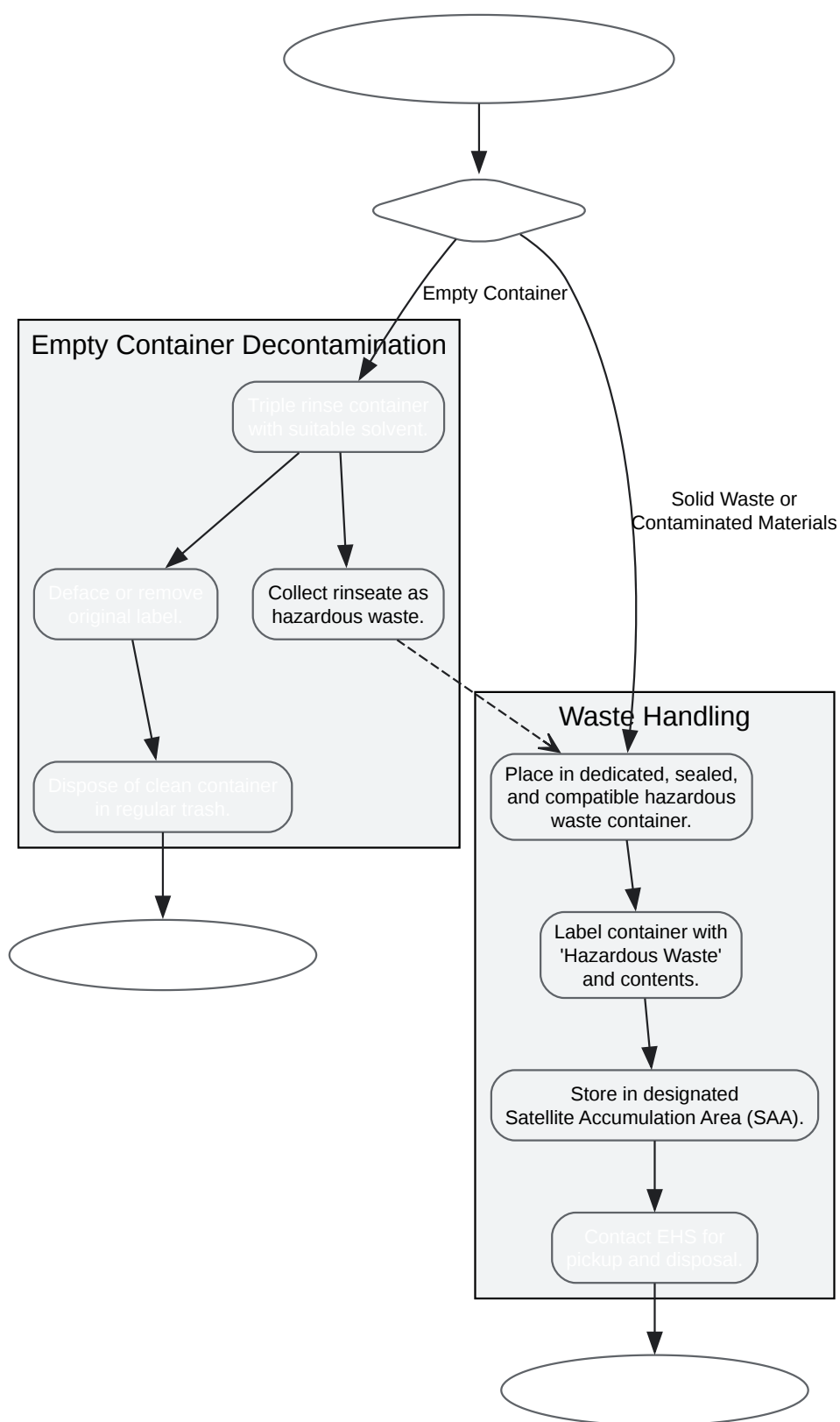
An empty container that has held **2-Hydroxybenzonitrile** must be decontaminated before it can be disposed of as regular trash.<sup>[7]</sup> Given the chemical's hazards, a triple-rinse procedure is required.<sup>[7]</sup>

## Methodology

- **Select a Solvent:** Choose a solvent capable of dissolving **2-Hydroxybenzonitrile**. Water or ethanol are suitable options.
- **First Rinse:** Add a small amount of the chosen solvent to the empty container, equivalent to about 5 percent of the container's volume.<sup>[7]</sup> Secure the lid and rinse the container thoroughly, ensuring the solvent contacts all interior surfaces.
- **Collect Rinseate:** Pour the solvent rinseate into the designated hazardous waste container for **2-Hydroxybenzonitrile**.<sup>[7]</sup>
- **Repeat:** Repeat the rinsing process two more times for a total of three rinses.<sup>[7]</sup>
- **Final Disposal:** Once triple-rinsed, deface or remove all chemical labels from the container.<sup>[7]</sup> The clean, empty container can now be disposed of in the regular trash.<sup>[7]</sup>

## Disposal Workflow Visualization

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2-Hydroxybenzonitrile** waste.



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Caption: Logical workflow for the safe disposal of **2-Hydroxybenzonitrile** waste.

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